

Application Notes and Protocols for 4-Hydroxy-2-methylbenzoic Acid

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Compound of Interest

Compound Name: 4-Hydroxy-2-methylbenzoic acid

Cat. No.: B1294965

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Introduction

4-Hydroxy-2-methylbenzoic acid, a derivative of benzoic acid, is a phenolic compound that has garnered interest for its potential biological activities. As a member of the hydroxybenzoic acid family, it shares structural similarities with compounds known to possess a range of pharmacological properties, including antimicrobial and anti-inflammatory effects. These application notes provide an overview of the known biological activities of **4-Hydroxy-2-methylbenzoic acid** and related compounds, along with detailed protocols for in vitro evaluation.

Biological Activities

While research specifically focused on **4-Hydroxy-2-methylbenzoic acid** is limited, studies on the broader class of hydroxybenzoic acids suggest several potential areas of biological activity. These include antimicrobial and anti-inflammatory actions. The biological effects of these compounds are often attributed to their ability to interfere with cellular signaling pathways, such as the NF- κ B and Akt pathways, which are critical in inflammation and cell survival.

Antimicrobial Activity

Hydroxybenzoic acid and its isomers have demonstrated inhibitory effects against various microorganisms. The position of the hydroxyl group on the benzoic acid ring can influence the

antimicrobial efficacy.

Anti-inflammatory Activity

Derivatives of 4-hydroxybenzoic acid have been shown to modulate key inflammatory pathways. For instance, 4-hydroxy-3-methoxybenzoic acid methyl ester, a curcumin analogue, has been found to target the Akt/NF κ B cell survival signaling pathway, suggesting a potential mechanism for anti-inflammatory and anticancer effects.^[1] Vanillic acid (4-hydroxy-3-methoxybenzoic acid) has also been reported to inhibit NF- κ B activation.

Quantitative Data

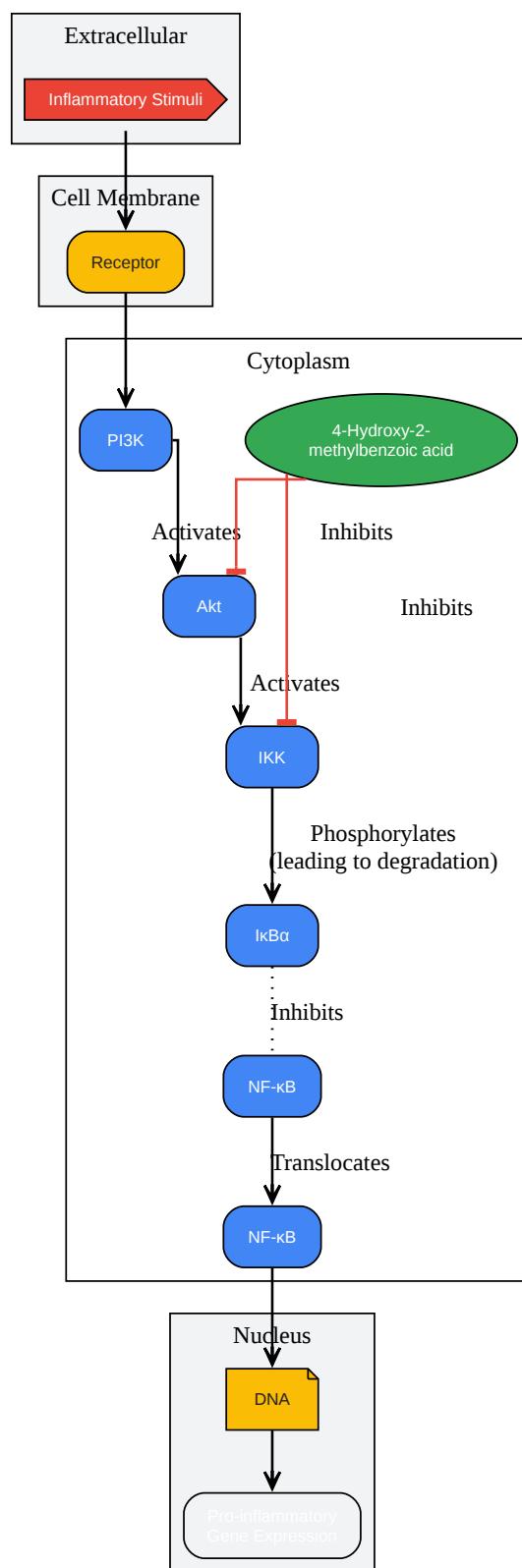
The following table summarizes the available quantitative data for the biological activity of 4-hydroxybenzoic acid and its derivatives. It is important to note the absence of specific data for **4-Hydroxy-2-methylbenzoic acid** in the reviewed literature; the presented data is for structurally related compounds.

Compound	Biological Activity	Assay	Target/Organism	Result	Reference
4-Hydroxybenzoic acid	Antimicrobial	Minimum Inhibitory Concentration (MIC)	Escherichia coli	2 mg/mL	[2]
4-Hydroxybenzoic acid	Antimicrobial	Minimum Bactericidal Concentration (MBC)	Escherichia coli	4 mg/mL	[2]
4-Hydroxybenzoic acid	Antimicrobial	50% Inhibitory Concentration (IC50)	Gram-positive and some Gram-negative bacteria	160 µg/mL	[3]
2-Hydroxybenzoic acid	Antimicrobial	Minimum Inhibitory Concentration (MIC)	Escherichia coli	1 mg/mL	[2]
2-Hydroxybenzoic acid	Antimicrobial	Minimum Bactericidal Concentration (MBC)	Escherichia coli	2 mg/mL	[2]
3-Hydroxybenzoic acid	Antimicrobial	Minimum Inhibitory Concentration (MIC)	Escherichia coli	2 mg/mL	[2]
3-Hydroxybenzoic acid	Antimicrobial	Minimum Bactericidal Concentration (MBC)	Escherichia coli	4 mg/mL	[2]

Signaling Pathways

NF-κB and Akt Signaling Pathways

The Nuclear Factor-kappa B (NF-κB) and Akt (Protein Kinase B) signaling pathways are central to the regulation of inflammatory responses, cell proliferation, and survival. Many natural and synthetic compounds exert their anti-inflammatory and anticancer effects by modulating these pathways. Derivatives of 4-hydroxybenzoic acid have been shown to inhibit the activation of NF-κB and the phosphorylation of Akt, thereby reducing the expression of pro-inflammatory genes and promoting apoptosis in cancer cells.



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Figure 1: Proposed inhibitory action of **4-Hydroxy-2-methylbenzoic acid** on the NF- κ B and Akt signaling pathways.

Experimental Protocols

The following are detailed protocols for the in vitro evaluation of the antimicrobial and anti-inflammatory activities of **4-Hydroxy-2-methylbenzoic acid**.

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC)

This protocol outlines the broth microdilution method for determining the MIC of **4-Hydroxy-2-methylbenzoic acid** against a bacterial strain.

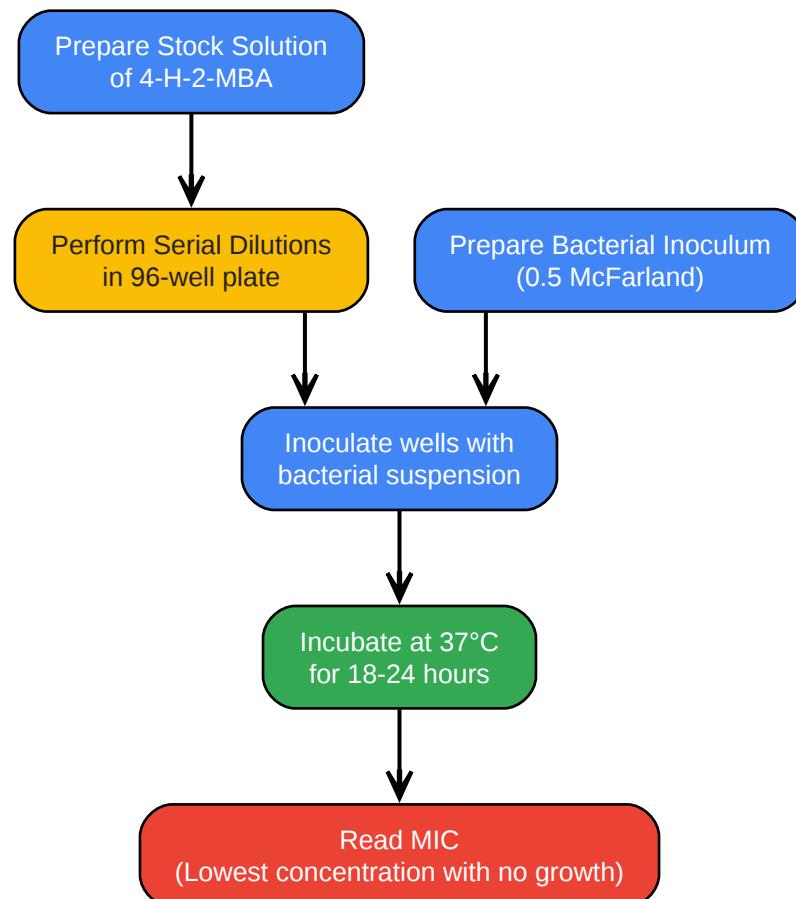
Materials:

- **4-Hydroxy-2-methylbenzoic acid**
- Bacterial strain (e.g., *Escherichia coli* ATCC 25922)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Spectrophotometer
- Sterile pipette tips and tubes
- Incubator

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **4-Hydroxy-2-methylbenzoic acid** in a suitable solvent (e.g., DMSO) at a concentration of 10 mg/mL.
- Preparation of Bacterial Inoculum:
 - From a fresh culture plate, select 3-5 isolated colonies of the test bacterium.

- Suspend the colonies in sterile saline to match the turbidity of a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL).
- Dilute this suspension in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in the test wells.
- Serial Dilution in Microtiter Plate:
 - Add 100 μ L of CAMHB to all wells of a 96-well plate.
 - Add 100 μ L of the stock solution of **4-Hydroxy-2-methylbenzoic acid** to the first well of a row and mix.
 - Perform a two-fold serial dilution by transferring 100 μ L from the first well to the second, and so on, down the row. Discard 100 μ L from the last well containing the compound.
- Inoculation: Add 100 μ L of the prepared bacterial inoculum to each well. This will bring the final volume in each well to 200 μ L and the bacterial concentration to approximately 2.5×10^5 CFU/mL.
- Controls:
 - Positive Control: A well containing only the bacterial inoculum in CAMHB (no compound).
 - Negative Control: A well containing only CAMHB (no bacteria or compound).
- Incubation: Incubate the plate at 37°C for 18-24 hours.
- Reading Results: The MIC is the lowest concentration of the compound that completely inhibits visible bacterial growth.



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